

Application Notes: Preparation of ABTS Working Solution for Antioxidant Capacity Assays

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Compound of Interest

Compound Name: ABTS diammonium salt

Cat. No.: B7809020

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The 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) or ABTS assay is a widely utilized method for determining the total antioxidant capacity of various samples, including pharmaceuticals, natural products, and biological fluids.^[1] The principle of the assay is centered on the generation of the ABTS radical cation (ABTS^{•+}), a stable, blue-green chromophore, through the oxidation of ABTS with potassium persulfate.^{[1][2]} When an antioxidant is introduced, it reduces the ABTS^{•+}, leading to a decolorization of the solution.^[3] The extent of this color reduction is proportional to the antioxidant concentration and is typically measured spectrophotometrically at 734 nm.^{[3][4]}

This document provides a comprehensive protocol for the preparation of the ABTS working solution using potassium persulfate, intended for researchers, scientists, and professionals in drug development.

Data Presentation: Reagent and Solution Summary

The quantitative data for the preparation of the ABTS working solution are summarized in the table below for clarity and easy reference.

Reagent/Solution	Stock Concentration	Final Concentration in Radical Solution	Key Preparation Notes
ABTS Diammonium Salt	7 mM	3.5 mM	Dissolve 38.4 mg in 10 mL of deionized water or a suitable buffer.[5]
Potassium Persulfate ($K_2S_2O_8$)	2.45 mM	1.225 mM	Dissolve 6.6 mg in 10 mL of deionized water. [5]
ABTS•+ Radical Cation Stock Solution	N/A	N/A	Mix equal volumes of ABTS and potassium persulfate stock solutions. Incubate in the dark for 12-16 hours at room temperature.[4][6][7]
ABTS Working Solution	N/A	N/A	Dilute the ABTS•+ Radical Cation Stock Solution with a suitable solvent (e.g., ethanol or PBS) to achieve an absorbance of 0.700 ± 0.05 at 734 nm.[6][8]

Experimental Protocols

This section provides a detailed, step-by-step methodology for the preparation of the ABTS working solution.

I. Materials and Reagents

- ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) diammonium salt (CAS #30931-67-0)

- Potassium persulfate ($K_2S_2O_8$), also known as potassium peroxodisulfate
- Deionized water or Phosphate-Buffered Saline (PBS)
- Ethanol (optional, for diluting samples and the working solution)
- Volumetric flasks and pipettes
- Amber glass bottles or flasks wrapped in aluminum foil
- Spectrophotometer or microplate reader capable of measuring absorbance at 734 nm

II. Preparation of Stock Solutions

A. 7 mM ABTS Stock Solution

- Accurately weigh 38.4 mg of **ABTS diammonium salt**.
- Dissolve the powder in a 10 mL volumetric flask with deionized water or a suitable buffer (e.g., PBS). Ensure it is completely dissolved.
- Store this solution in an amber bottle or a foil-wrapped container at 4°C.

B. 2.45 mM Potassium Persulfate Stock Solution

- Accurately weigh 6.6 mg of potassium persulfate.[\[5\]](#)
- Dissolve the powder in a 10 mL volumetric flask with deionized water.
- This solution can be stored at 4°C.

III. Generation of the ABTS^{•+} Radical Cation Stock Solution

This step involves the chemical reaction that generates the colored radical required for the assay.

- In a glass container, mix equal volumes of the 7 mM ABTS stock solution and the 2.45 mM potassium persulfate stock solution.[\[4\]](#)[\[7\]](#) For example, mix 10 mL of the ABTS solution with

10 mL of the potassium persulfate solution.

- Allow the mixture to stand in the dark at room temperature for 12 to 16 hours before use.[\[1\]](#) [\[6\]](#) This crucial incubation period allows for the complete formation of the ABTS•+ radical.[\[9\]](#) [\[10\]](#)
- The solution will develop a deep blue-green color, indicating the successful generation of the radical cation. This resulting solution is the ABTS•+ stock solution and is stable for up to two days when stored in the dark at 4°C.[\[8\]](#)

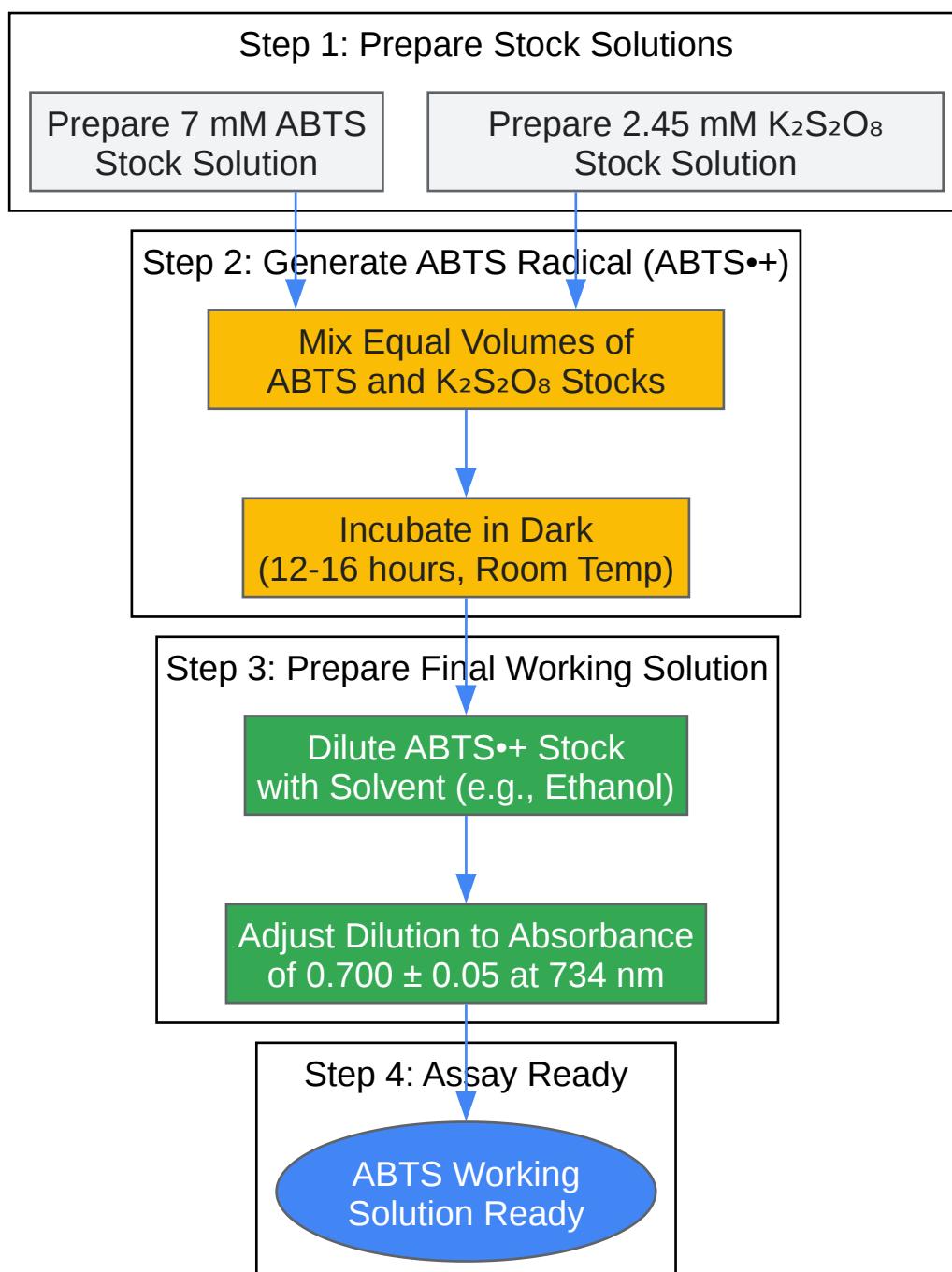
IV. Preparation of the ABTS Working Solution

The ABTS•+ stock solution is too concentrated for direct use in the assay and must be diluted.

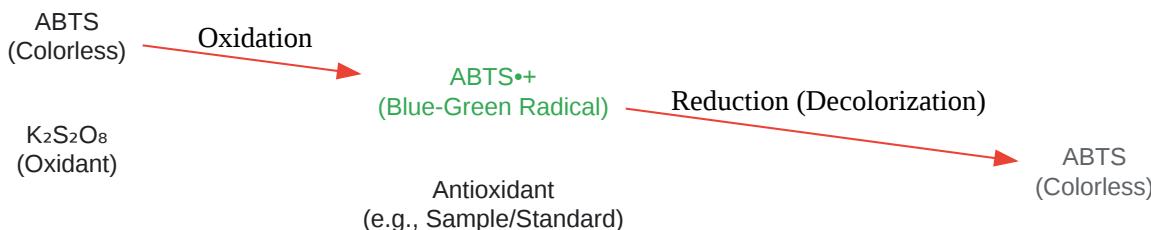
- Before performing the assay, the ABTS•+ stock solution must be diluted with a suitable solvent, such as ethanol or PBS, to an absorbance of 0.700 ± 0.05 at 734 nm.[\[6\]](#)[\[8\]](#)
- To achieve the target absorbance, start by making a trial dilution (e.g., add 1 mL of the ABTS•+ stock to 50 mL of ethanol).
- Measure the absorbance of this diluted solution at 734 nm.
- Adjust the volume of the diluent as necessary to bring the absorbance within the target range of 0.700 ± 0.05 .
- Once the correct dilution factor is established, prepare the required volume of the ABTS working solution for your experiment. This solution should be used immediately for the best results.[\[11\]](#)

Visualizations

The following diagrams illustrate the logical workflow for the preparation of the ABTS working solution and the underlying chemical principle of the assay.

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Caption: Workflow for ABTS working solution preparation.



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Caption: Chemical principle of the ABTS radical cation decolorization assay.

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